

# An In-depth Technical Guide to the ACTH (1-17) TFA Signaling Pathway

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## Compound of Interest

Compound Name: *Acth (1-17) tfa*

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## Introduction

Adrenocorticotrophic hormone (ACTH) is a peptide hormone derived from proopiomelanocortin (POMC) that plays a central role in the stress response. The N-terminal fragment, ACTH (1-17), also demonstrates significant biological activity through its interaction with melanocortin receptors (MCRs). This technical guide provides a comprehensive overview of the ACTH (1-17) trifluoroacetate (TFA) signaling pathway, including its binding characteristics, downstream signaling cascades, and detailed experimental protocols for its study.

## Data Presentation: Quantitative Analysis of ACTH (1-17) Interaction with Melanocortin Receptors

The binding affinity and functional potency of ACTH (1-17) have been characterized at several melanocortin receptors. The following tables summarize the available quantitative data.

Table 1: Binding Affinity (K<sub>i</sub>) of ACTH (1-17) for Human Melanocortin Receptors

| Receptor | Ki (nM)  | Cell Line | Radioligand                  | Reference |
|----------|----------|-----------|------------------------------|-----------|
| MC1R     | 0.23[1]  | HEK293    | [ <sup>125</sup> I]NDP-α-MSH | [1]       |
| MC3R     | 14[1]    | HEK293    | [ <sup>125</sup> I]NDP-α-MSH | [1]       |
| MC4R     | 419[1]   | HEK293    | [ <sup>125</sup> I]NDP-α-MSH | [1]       |
| MC5R     | 4,240[1] | HEK293    | [ <sup>125</sup> I]NDP-α-MSH | [1]       |

Table 2: Functional Activity (EC50) of ACTH (1-17) at Human Melanocortin Receptors

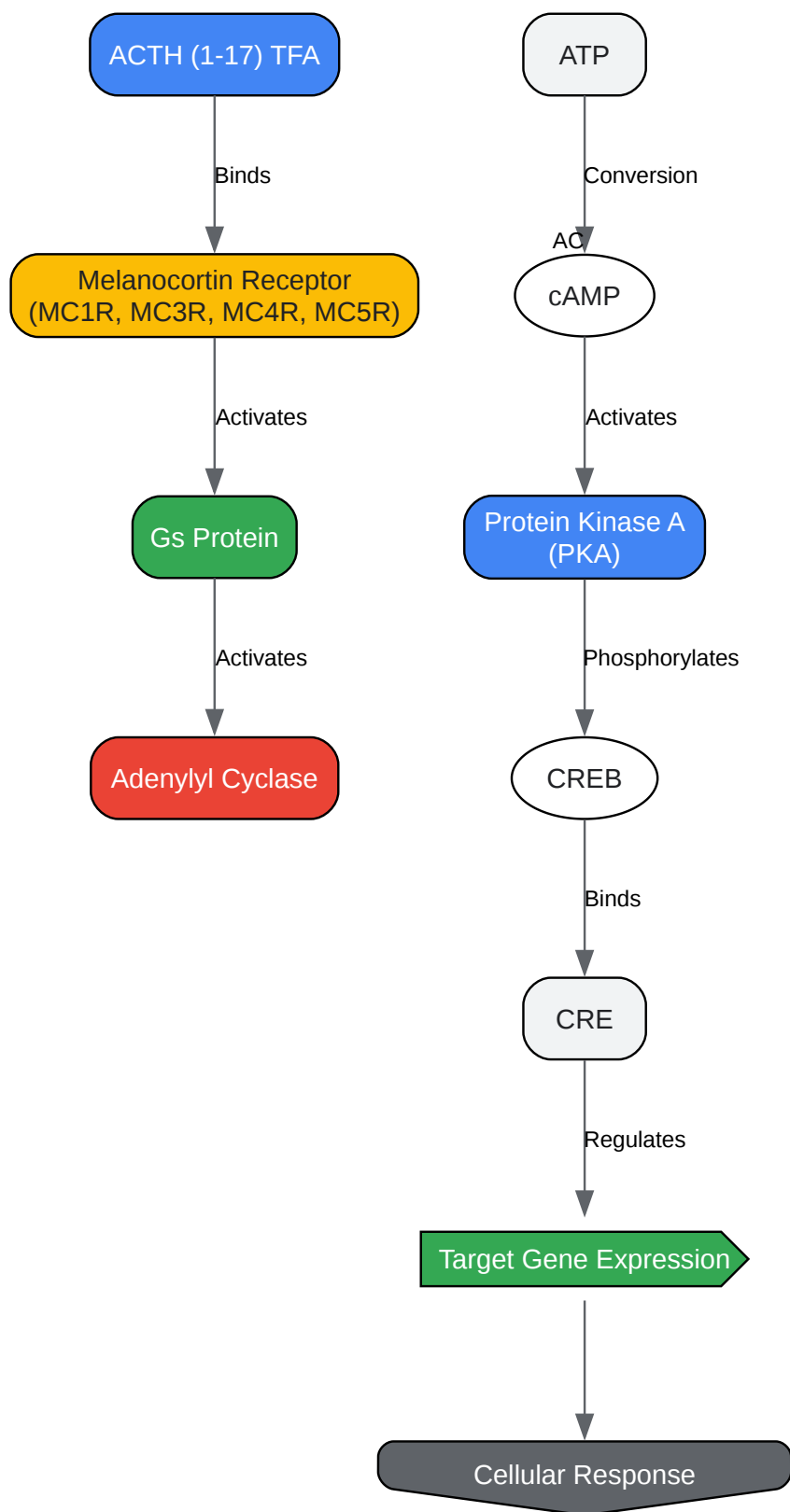
| Receptor | EC50 (nM)                               | Assay                      | Cell Line              | Reference                                                                                                                                  |
|----------|-----------------------------------------|----------------------------|------------------------|--------------------------------------------------------------------------------------------------------------------------------------------|
| MC1R     | 3.02[1]                                 | Adenylate Cyclase Activity | HEK293                 | [1]                                                                                                                                        |
| MC3R     | Not explicitly reported for ACTH (1-17) | cAMP Production            | hMC3R-expressing cells | A study on a modified analog, NDNaI(2') <sup>7</sup> -ACTH(1-17), reported an EC50 value, suggesting the native peptide is also active.[2] |
| MC4R     | Not explicitly reported for ACTH (1-17) | cAMP Production            | hMC4R-expressing cells | A study on a modified analog, NDNaI(2') <sup>7</sup> -ACTH(1-17), reported an EC50 value, suggesting the native peptide is also active.[2] |
| MC5R     | Not explicitly reported                 | -                          | -                      | -                                                                                                                                          |

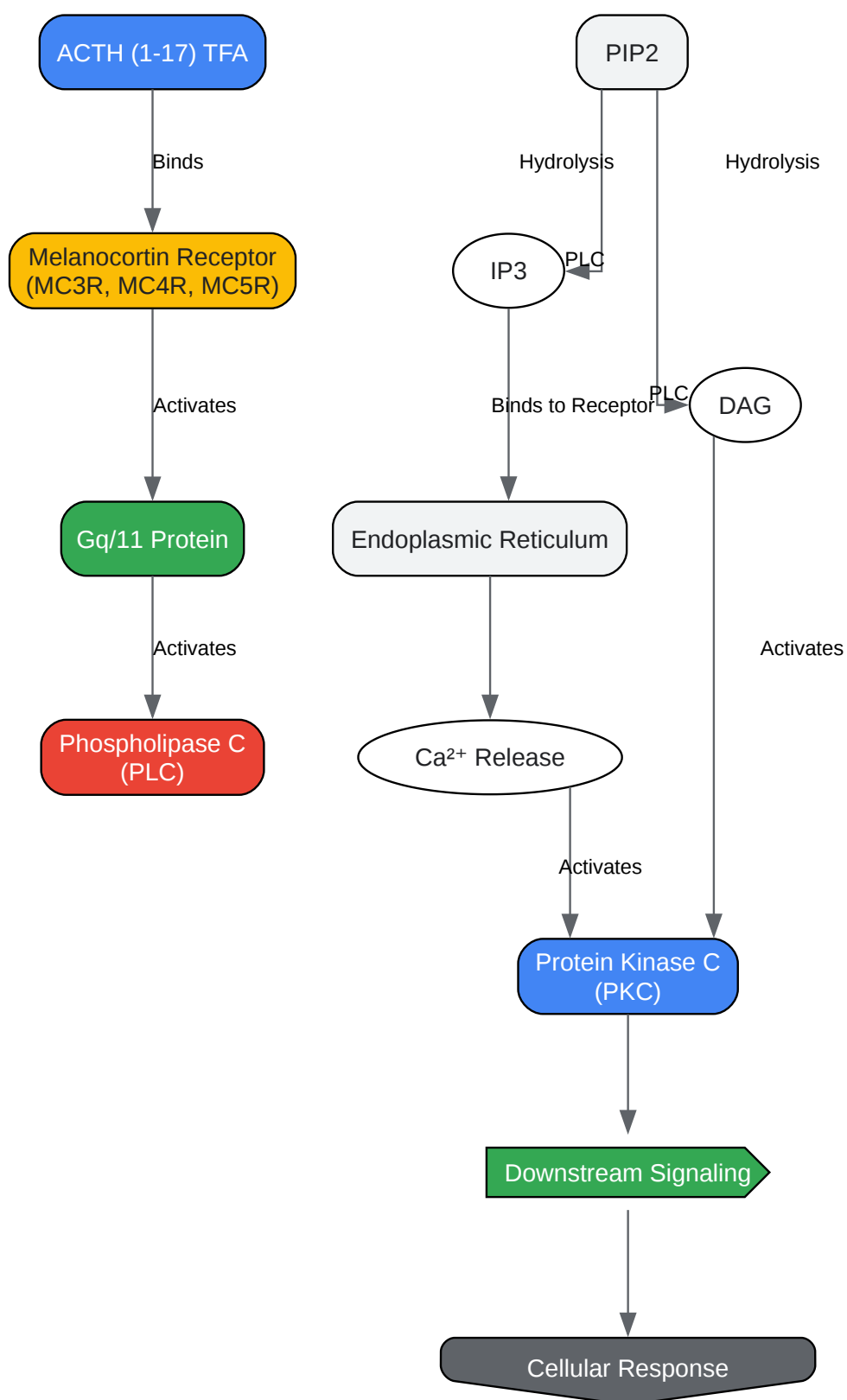
## Core Signaling Pathways of ACTH (1-17)

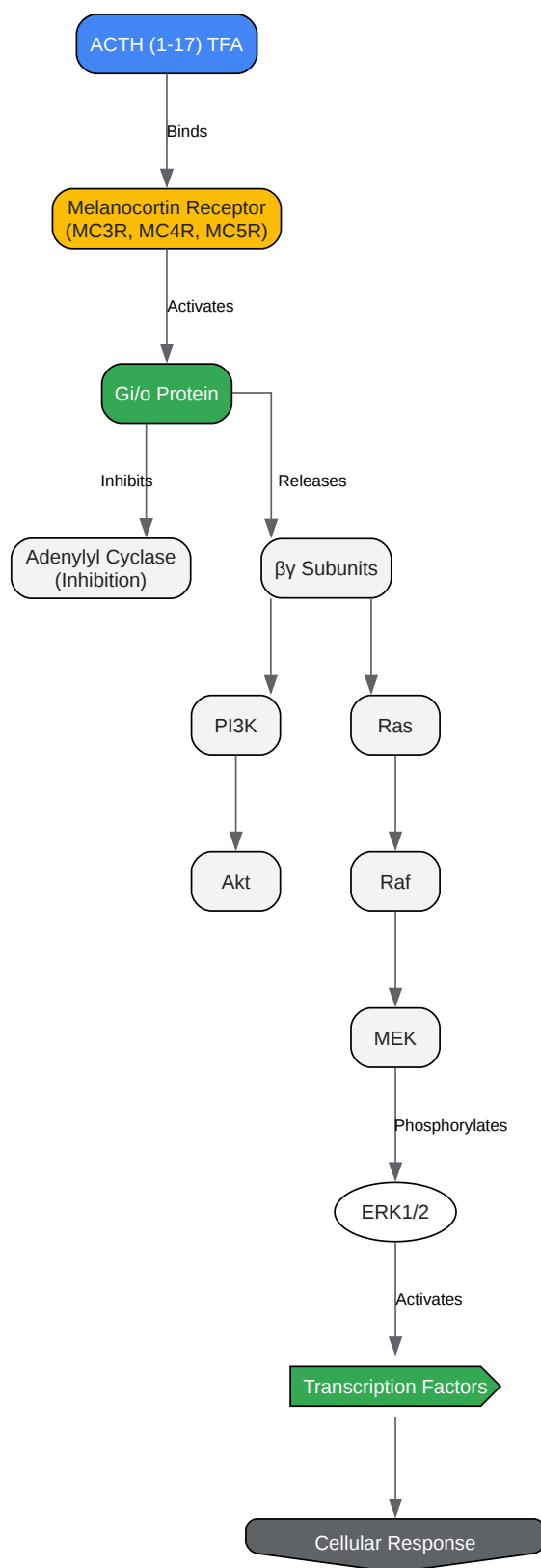
ACTH (1-17) primarily exerts its effects by activating G-protein coupled receptors (GPCRs), predominantly the melanocortin receptors. The downstream signaling is complex and can be cell-type and receptor-specific.

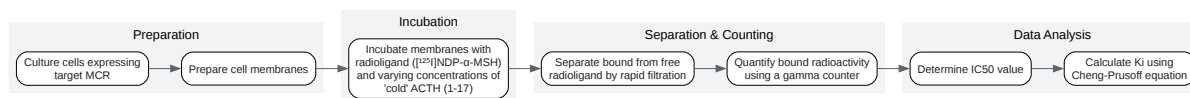
### The Canonical Gs-cAMP Signaling Pathway

The most well-characterized pathway for all melanocortin receptors activated by ACTH (1-17) is the Gs-protein coupled pathway.<sup>[3][4][5]</sup>









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